

An In-depth Technical Guide to (R)-3-Benzyloxy Myristic Acid

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Compound of Interest

Compound Name: (R)-3-Benzyloxy myristic acid

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **(R)-3-Benzyloxy Myristic Acid**, also known as (R)-3-benzyloxytetradecanoic acid, a synthetic fatty acid derivative of significant interest in immunological research and vaccine development.

Core Physicochemical Properties

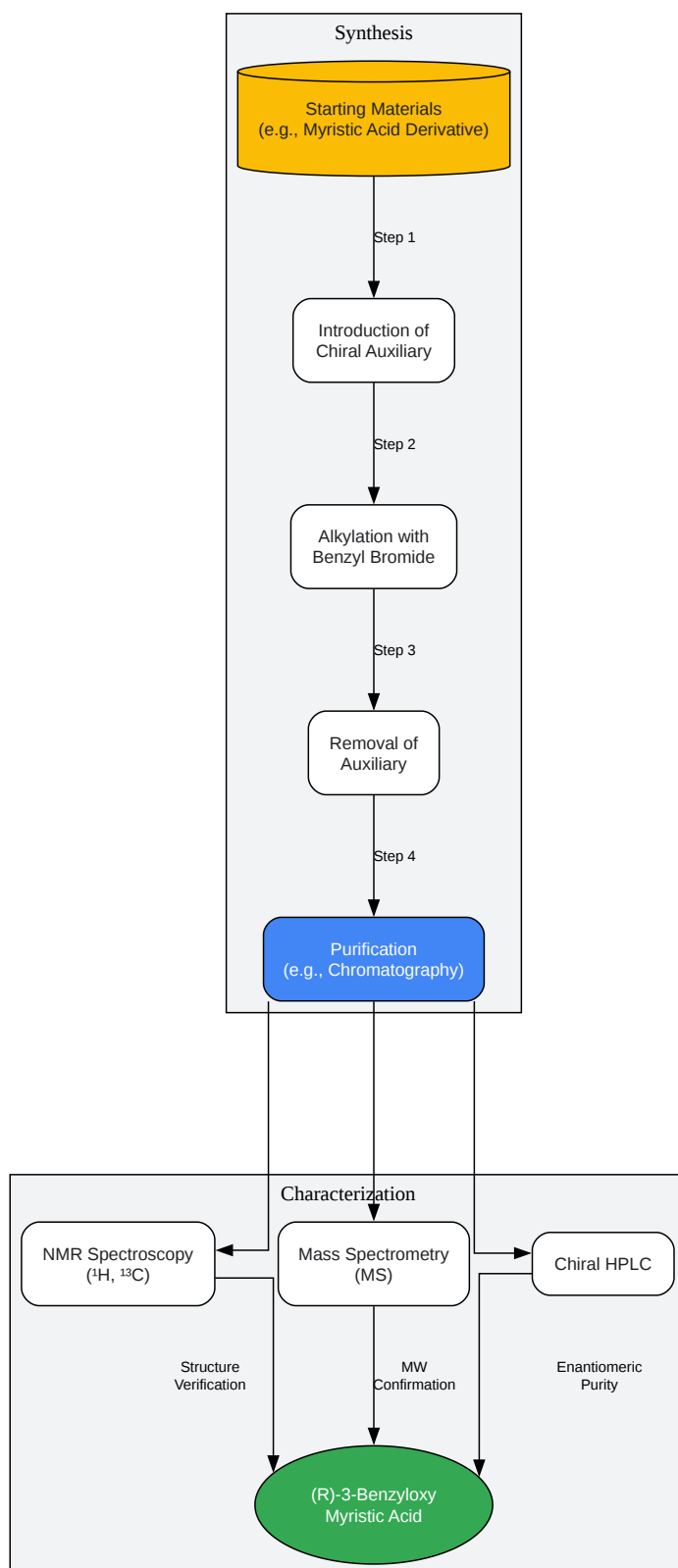
(R)-3-Benzyloxy Myristic Acid is a chiral molecule with a defined stereochemistry that is crucial for its biological activity. Its structure consists of a 14-carbon myristic acid backbone with a benzyloxy group attached to the third carbon.

Table 1: Physicochemical Data for **(R)-3-Benzyloxy Myristic Acid**

Property	Value	References
Molecular Formula	C ₂₁ H ₃₄ O ₃	[1][2]
Molecular Weight	334.49 g/mol	[1][3][4]
IUPAC Name	(3R)-3-(phenylmethoxy)tetradecanoic acid	[2]
CAS Number	87357-67-3	[1][4]
Appearance	Solid, semi-solid, or liquid	
Solubility	Soluble in Chloroform, Dichloromethane, Ether, and Ethyl Acetate	[5]

Synthesis and Characterization Workflow

The synthesis of **(R)-3-Benzyloxy Myristic Acid** is a multi-step process that requires careful control of stereochemistry. A generalized workflow for its synthesis and subsequent characterization is outlined below.



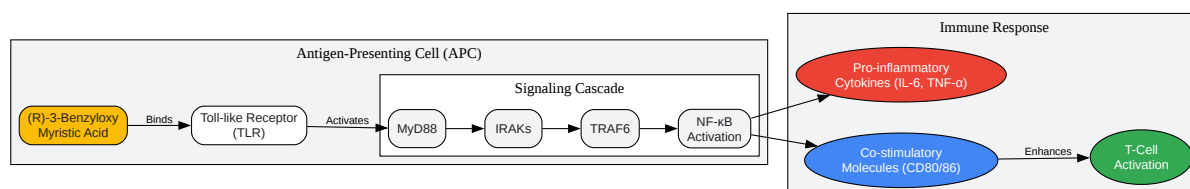
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Caption: Generalized workflow for the synthesis and characterization of **(R)-3-Benzyloxy Myristic Acid**.

Proposed Biological Activity and Signaling Pathway

(R)-3-Benzyloxy Myristic Acid is recognized as an adjuvant that can be used in vaccines.[3] It is a synthetic molecule capable of activating antigen-specific CD4 and CD8 T-cells.[3] This is believed to occur through the stimulation of dendritic cells, enhancing antigen-specific antibody production.[3] The molecule's pH sensitivity may also be a key feature of its function as a vaccine adjuvant.[3]

The proposed mechanism involves the activation of Toll-like receptors (TLRs) on antigen-presenting cells (APCs), such as dendritic cells. This leads to a downstream signaling cascade that results in the production of pro-inflammatory cytokines and the upregulation of co-stimulatory molecules, ultimately enhancing the T-cell response.



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